

# Application Notes and Protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy of Araneosol

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## Compound of Interest

Compound Name: Araneosol

Cat. No.: B017500

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## Introduction

**Araneosol**, a polymethoxyflavonoid with the chemical structure 5,7-dihydroxy-3,6,8-trimethoxy-2-(4-methoxyphenyl)chromen-4-one, is a natural product that has garnered interest within the scientific community.<sup>[1]</sup> Its classification as a flavonoid suggests potential biological activities, making it a candidate for further investigation in drug discovery and development. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the structural elucidation and characterization of such natural products. This document provides detailed application notes and protocols for the comprehensive NMR analysis of **Araneosol**.

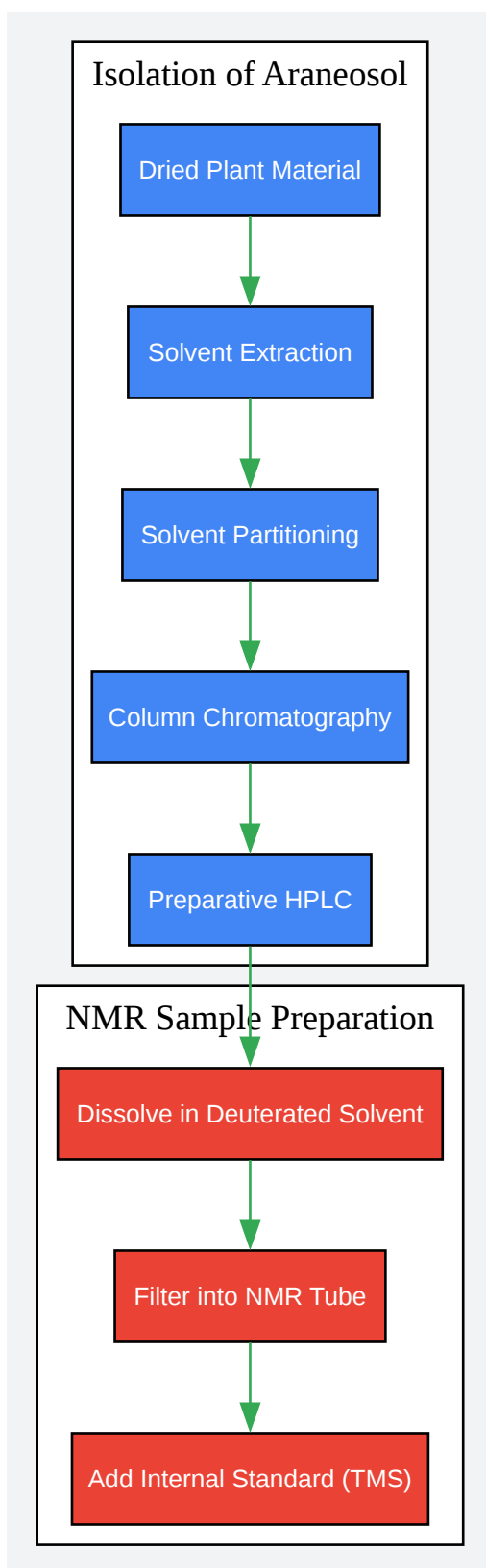
## Chemical Structure

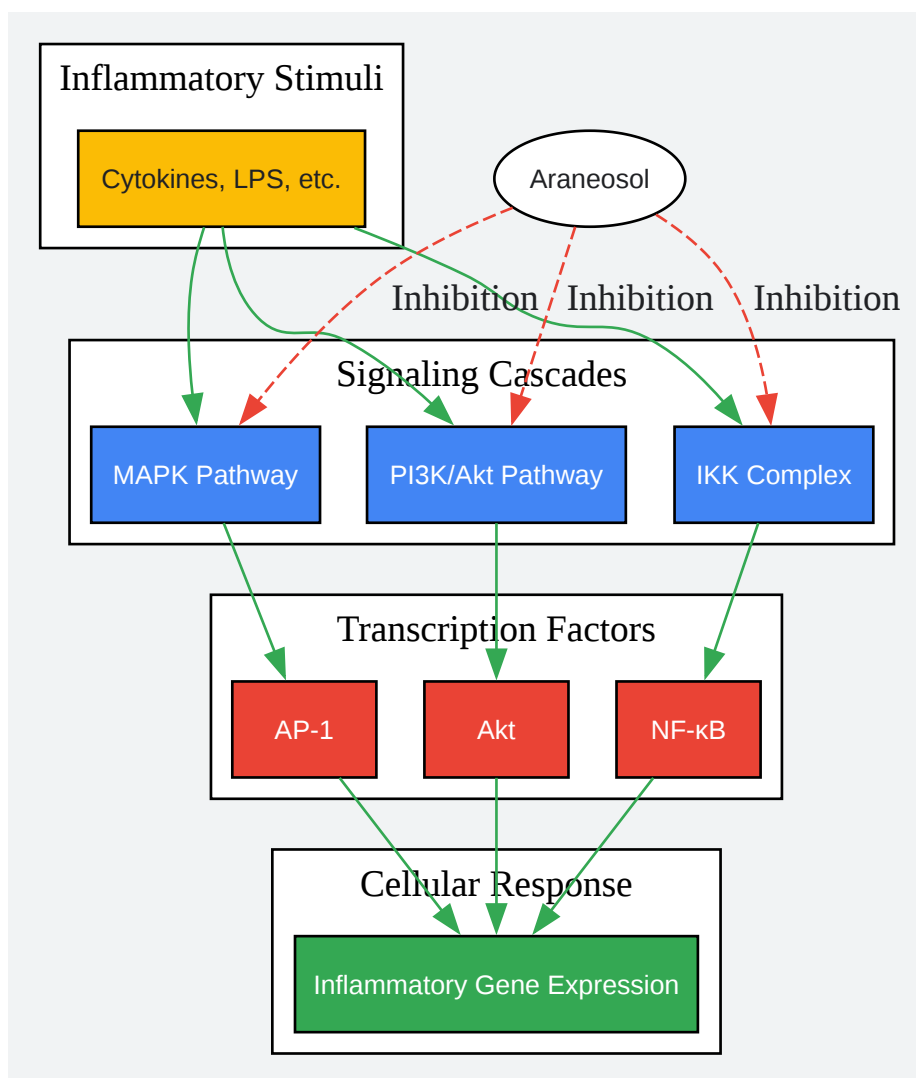
IUPAC Name: 5,7-dihydroxy-3,6,8-trimethoxy-2-(4-methoxyphenyl)chromen-4-one<sup>[1]</sup>

Molecular Formula: C<sub>19</sub>H<sub>18</sub>O<sub>8</sub><sup>[1]</sup>

Molecular Weight: 374.34 g/mol <sup>[1]</sup>

Structure:





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## References

- 1. Araneosol | C<sub>19</sub>H<sub>18</sub>O<sub>8</sub> | CID 5491522 - PubChem [pubchem.ncbi.nlm.nih.gov]
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